

Thermal Properties and Stability of 4-(Allyloxy)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(Allyloxy)benzoic acid

Cat. No.: B188931

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This technical guide provides an in-depth overview of the thermal properties and stability of **4-(Allyloxy)benzoic acid**. The information is compiled from available scientific literature and is intended to support research, development, and quality control activities involving this compound. This document summarizes key thermal data, details relevant experimental protocols, and visualizes related chemical processes.

Core Thermal Properties

4-(Allyloxy)benzoic acid is a solid at room temperature. Its key thermal data are summarized in the table below. While the melting point is well-documented, other specific thermal properties such as the boiling point and decomposition temperature under various conditions are not readily available in the reviewed literature.

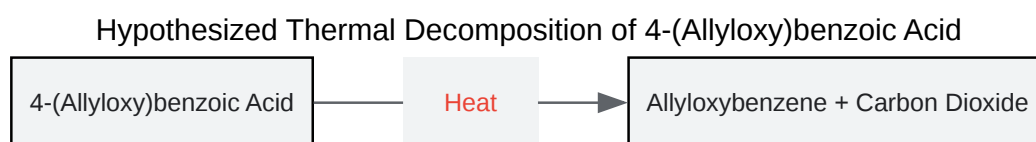
Property	Value	Source
Melting Point	163-166 °C	[1]
Boiling Point	Data not available	
Decomposition Temperature	Data not available	
Enthalpy of Fusion (ΔH_{fus})	Data not available	

Thermal Stability and Decomposition

While specific thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **4-(Allyloxy)benzoic acid** are not extensively published, the thermal behavior of closely related alkyloxybenzoic acids and the parent compound, benzoic acid, provides valuable insights.

Generally, benzoic acid and its derivatives can undergo decarboxylation at elevated temperatures to produce benzene and carbon dioxide.^{[2][3]} The thermal stability of analogous 4-alkyloxybenzoic acid derivatives has been studied, showing that decomposition often begins at temperatures above 300 °C.^[4] It is plausible that **4-(Allyloxy)benzoic acid** exhibits similar stability, though the presence of the allyl group may introduce additional decomposition pathways.

A hypothesized thermal decomposition pathway for **4-(Allyloxy)benzoic acid** is decarboxylation, as illustrated in the diagram below.



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Hypothesized thermal decomposition pathway.

Experimental Protocols

This section details the experimental methodologies for the synthesis and thermal analysis of **4-(Allyloxy)benzoic acid**, based on established procedures for this and structurally related compounds.

Synthesis of 4-(Allyloxy)benzoic Acid

A common method for the synthesis of **4-(Allyloxy)benzoic acid** is through the Williamson ether synthesis, starting from 4-hydroxybenzoic acid.[5]

Materials:

- 4-hydroxybenzoic acid
- Anhydrous potassium carbonate (K₂CO₃)
- Allyl bromide
- Dimethylformamide (DMF)
- Sodium hydroxide (NaOH)
- Dioxane
- Water (H₂O)
- Toluene
- Dichloromethane (DCM)

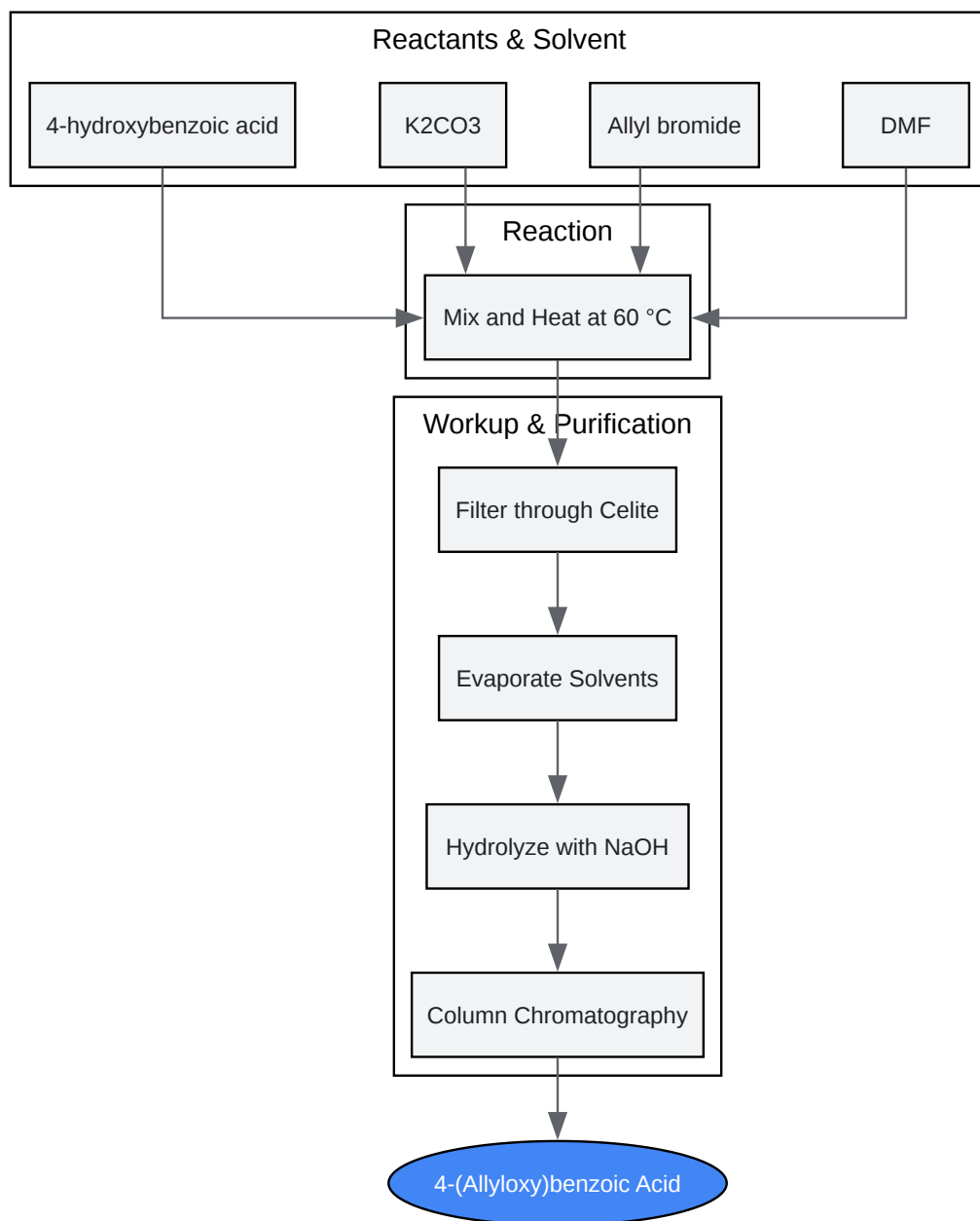
Procedure:

- Dissolve 4-hydroxybenzoic acid in DMF.
- Add anhydrous K₂CO₃ to the solution to form a suspension.
- Add allyl bromide to the mixture.
- Heat the reaction flask to 60 °C for 3 hours.
- Allow the flask to cool to room temperature.
- Filter the reaction mixture through celite and wash the celite with toluene.
- Remove all organic solvents under vacuum.

- Treat the resulting crude product with NaOH in a dioxane:H₂O mixture.[\[5\]](#)
- Purify the final product using a silica column with an appropriate eluent system (e.g., DCM).
[\[5\]](#)

The synthesis workflow is visualized in the following diagram.

Synthesis Workflow for 4-(Allyloxy)benzoic Acid

[Click to download full resolution via product page](#)Synthesis workflow for **4-(Allyloxy)benzoic Acid**.

Thermal Analysis Protocols

The following are general protocols for thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) applicable to **4-(Allyloxy)benzoic acid**, adapted from methodologies used for similar aromatic carboxylic acids.^[4]

3.2.1. Thermogravimetric Analysis (TGA)

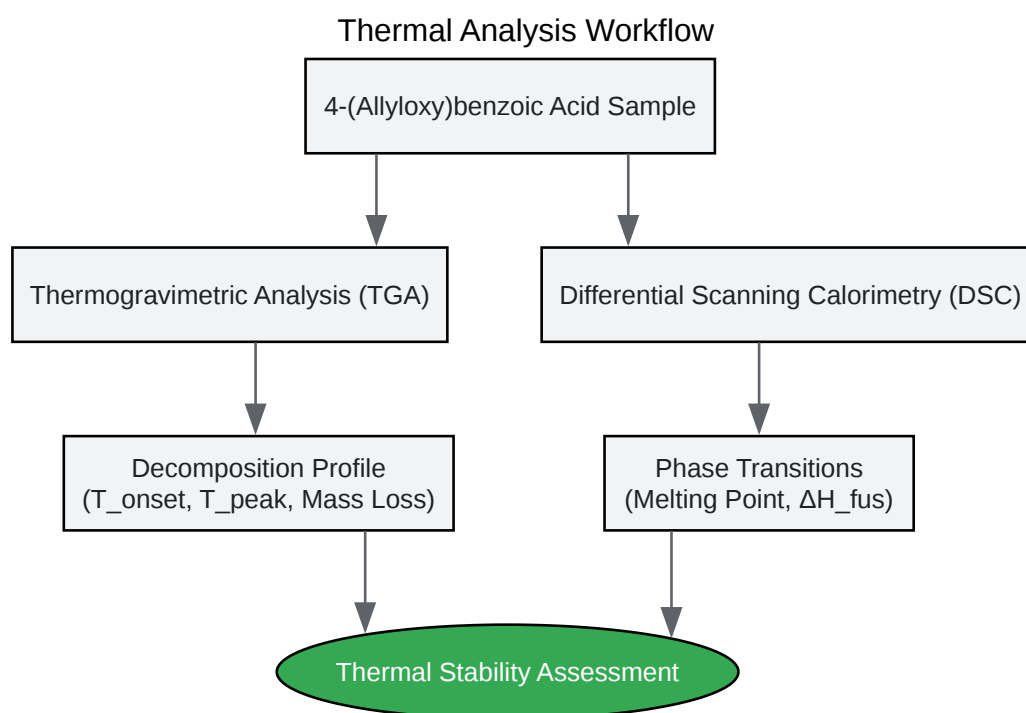
- Objective: To determine the thermal stability and decomposition profile.
- Instrumentation: A Mettler-Toledo TGA/SDTA851e or equivalent.
- Sample Preparation: Accurately weigh 2-5 mg of the sample into an aluminum pan.
- Experimental Conditions:
 - Atmosphere: Nitrogen (N₂)
 - Flow Rate: 20 mL/min
 - Heating Rate: 10 K/min
 - Temperature Range: 25 °C to 900 °C
- Data Analysis: Determine the onset temperature of decomposition (Tonset), the temperature of maximum degradation rate (Tpeak), the final temperature of each degradation step (Tendset), and the percentage of mass loss (W%).

3.2.2. Differential Scanning Calorimetry (DSC)

- Objective: To determine melting point, enthalpy of fusion, and other phase transitions.
- Instrumentation: A DSC instrument such as a Mettler-Toledo DSC.
- Sample Preparation: Seal 2-5 mg of the sample in a closed-lid aluminum pan.
- Experimental Conditions:
 - Atmosphere: Nitrogen (N₂)

- Heating/Cooling Rate: 10 °C/min
- Temperature Program: Typically includes a heating and cooling cycle to observe all transitions. For example, heat from room temperature to a temperature above the melting point, then cool back to room temperature.
- Data Analysis: From the endothermic and exothermic peaks, determine the temperatures and enthalpy changes associated with melting, crystallization, and any other phase transitions.

The logical workflow for thermal analysis is presented below.



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General workflow for thermal analysis.

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